

# 3-Fluoro-2-(trifluoromethyl)benzaldehyde

## molecular weight and formula

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### Compound of Interest

Compound Name: 3-Fluoro-2-(trifluoromethyl)benzaldehyde

Cat. No.: B1303261

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## In-Depth Technical Data for 3-Fluoro-2-(trifluoromethyl)benzaldehyde

This document provides the key physicochemical properties of **3-Fluoro-2-(trifluoromethyl)benzaldehyde**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

### Physicochemical Properties

The fundamental molecular characteristics of **3-Fluoro-2-(trifluoromethyl)benzaldehyde** have been determined and are summarized below.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>4</sub> F <sub>4</sub> O <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	192.11 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

### Structural and Relational Overview

The relationship between the compound's name, its elemental composition (molecular formula), and its calculated molecular weight is a foundational concept in chemistry. This relationship is visualized in the diagram below.

3-Fluoro-2-(trifluoromethyl)benzaldehyde

is defined by

Molecular Formula  
C<sub>8</sub>H<sub>4</sub>F<sub>4</sub>O

results in

Molecular Weight  
192.11 g/mol

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## References

- 1. 3-Fluoro-2-(trifluoromethyl)benzaldehyde - CAS:924817-93-6 - Sunway Pharm Ltd [3wpharm.com]
- 2. cenmed.com [cenmed.com]
- 3. 112641-20-0 Cas No. | 2-Fluoro-3-(trifluoromethyl)benzaldehyde | Matrix Scientific [matrixscientific.com]
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